

A Comprehensive Spectroscopic Guide to Methyl 3-bromo-2-methylpropanoate

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Compound of Interest

Compound Name: *Methyl 3-bromo-2-methylpropanoate*

CAS No.: 20609-71-6

Cat. No.: B1209734

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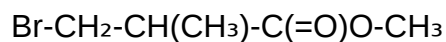
For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of modern chemical research and pharmaceutical development, a thorough understanding of the structural and electronic properties of molecules is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide the foundational data for this understanding. This guide offers an in-depth exploration of the spectroscopic signature of **methyl 3-bromo-2-methylpropanoate** ($C_5H_9BrO_2$), a halogenated ester with potential applications in organic synthesis and as a building block for more complex molecules. As a Senior Application Scientist, my aim is to not only present the spectral data but to also provide insights into the principles behind the data acquisition and interpretation, thereby empowering researchers to leverage this information in their own work.

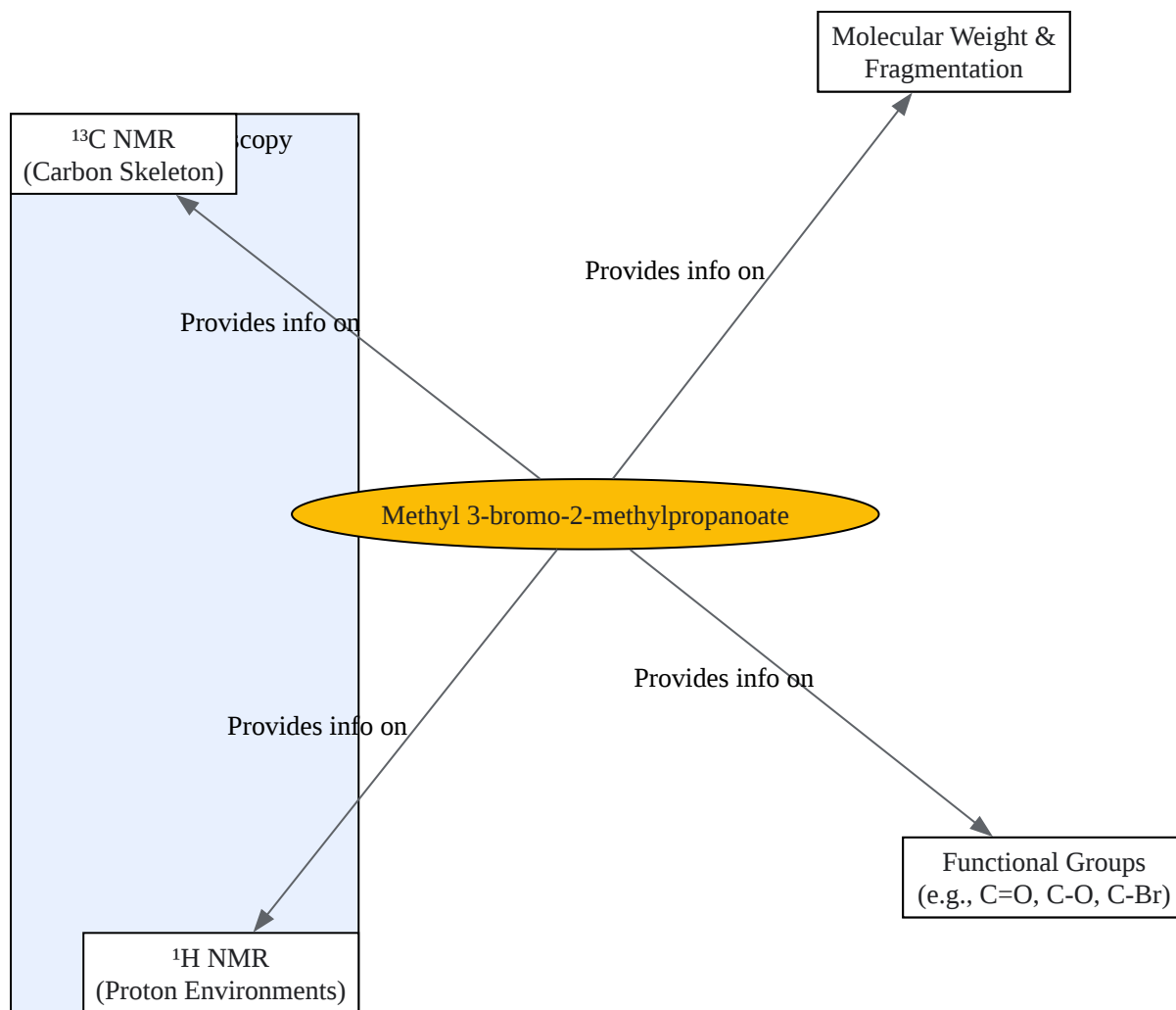
Molecular Structure and Spectroscopic Overview

Methyl 3-bromo-2-methylpropanoate is a chiral ester with the following structure:



The presence of a stereocenter at the C-2 position gives rise to (R)- and (S)-enantiomers. The spectroscopic data presented in this guide pertains to the racemic mixture unless otherwise specified. The molecule's key structural features, including the ester functional group, the C-Br bond, and the various proton and carbon environments, all contribute to its unique spectroscopic fingerprint.

A holistic understanding of the molecule is best achieved by integrating the data from multiple spectroscopic techniques. NMR spectroscopy elucidates the carbon-hydrogen framework, IR spectroscopy identifies the functional groups present, and mass spectrometry provides information on the molecular weight and fragmentation patterns.



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Caption: Interplay of spectroscopic techniques for molecular characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution.[1] By probing the magnetic properties of atomic nuclei, primarily ^1H and

^{13}C , we can map out the connectivity and chemical environment of atoms within a molecule.

^1H NMR Spectroscopy

Proton NMR provides detailed information about the number of different types of protons, their chemical environment, and their proximity to other protons.

Experimental Protocol: Acquiring a High-Resolution ^1H NMR Spectrum

A standard protocol for acquiring a high-quality ^1H NMR spectrum of a small organic molecule like **methyl 3-bromo-2-methylpropanoate** is as follows:

- **Sample Preparation:** Dissolve 5-25 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3) in a 5 mm NMR tube.[2] The use of a deuterated solvent is crucial to avoid large solvent signals that would obscure the analyte's signals.[3] A small amount of an internal standard, such as tetramethylsilane (TMS), is added for chemical shift referencing ($\delta = 0.00$ ppm).
- **Instrument Setup:** The spectrum is typically acquired on a 300 MHz or higher field NMR spectrometer. The instrument is tuned and the magnetic field is shimmed to achieve optimal resolution.
- **Data Acquisition:** A standard pulse-acquire sequence is used. Key parameters include a 90° pulse angle, a spectral width of approximately 12 ppm, an acquisition time of around 3-4 seconds, and a relaxation delay of 1-5 seconds to allow for full relaxation of the protons between scans.[4] The number of scans can be varied to achieve an adequate signal-to-noise ratio.
- **Data Processing:** The acquired free induction decay (FID) is Fourier transformed, phased, and baseline corrected. The spectrum is then integrated to determine the relative ratios of the different protons.

^1H NMR Data Summary

Signal	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
a	~3.70	s	-	3H	-OCH ₃
b	~3.55	m	-	2H	-CH ₂ Br
c	~2.90	m	-	1H	-CH(CH ₃)-
d	~1.25	d	~7.0	3H	-CH(CH ₃)-

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and the specific instrument used.

Interpretation and Rationale

- -OCH₃ (a): The methyl ester protons appear as a singlet around 3.70 ppm. The singlet multiplicity is due to the absence of any adjacent protons. Its downfield shift is a result of the deshielding effect of the adjacent oxygen atom.
- -CH₂Br (b): The two protons on the carbon bearing the bromine atom are diastereotopic due to the adjacent chiral center. They appear as a multiplet around 3.55 ppm. The bromine atom's electron-withdrawing nature causes a significant downfield shift.
- -CH(CH₃)- (c): The single proton at the chiral center appears as a multiplet around 2.90 ppm. It is coupled to the adjacent methyl and methylene protons, resulting in a complex splitting pattern.
- -CH(CH₃)- (d): The methyl group attached to the chiral center appears as a doublet around 1.25 ppm due to coupling with the single proton on the chiral center, with a typical coupling constant of approximately 7.0 Hz.

Methyl 3-bromo-2-methylpropanoate

 $\text{Br-CH}_2(\text{b})\text{-CH}(\text{c})(\text{CH}_3(\text{d}))\text{-C(=O)O-CH}_3(\text{a})$ [Click to download full resolution via product page](#)

Caption: Proton assignments in **methyl 3-bromo-2-methylpropanoate**.

¹³C NMR Spectroscopy

Carbon-13 NMR provides information on the number of different carbon environments in a molecule.

Experimental Protocol: Acquiring a ¹³C NMR Spectrum

The procedure is similar to that for ¹H NMR, with some key differences:

- **Sample Preparation:** A more concentrated sample (50-100 mg) is generally required due to the lower natural abundance (1.1%) and smaller gyromagnetic ratio of the ¹³C nucleus.^[2]
- **Data Acquisition:** A standard proton-decoupled pulse sequence is typically used to simplify the spectrum to single lines for each carbon. A wider spectral width (e.g., 0-200 ppm) is necessary. A longer relaxation delay may be needed for quaternary carbons.

¹³C NMR Data Summary

Chemical Shift (δ, ppm)	Assignment
~173	C=O (ester carbonyl)
~52	-OCH ₃
~45	-CH(CH ₃)-
~35	-CH ₂ Br
~15	-CH(CH ₃)-

Note: These are approximate chemical shifts and can vary slightly.

Interpretation and Rationale

- C=O (~173 ppm): The carbonyl carbon of the ester group is highly deshielded and appears far downfield.
- -OCH₃ (~52 ppm): The carbon of the methoxy group is deshielded by the attached oxygen.
- -CH(CH₃)- (~45 ppm): The methine carbon at the chiral center.
- -CH₂Br (~35 ppm): The carbon attached to the electron-withdrawing bromine atom.
- -CH(CH₃)- (~15 ppm): The methyl carbon attached to the chiral center, appearing in the typical aliphatic region.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.^[5]

Experimental Protocol: Acquiring an FTIR Spectrum

For a liquid sample like **methyl 3-bromo-2-methylpropanoate**, the following procedure is common:

- Sample Preparation: A thin film of the neat liquid is prepared between two salt plates (e.g., NaCl or KBr), which are transparent to infrared radiation.^{[6][7]}
- Data Acquisition: The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum of the empty salt plates is first recorded and automatically subtracted from the sample spectrum to eliminate atmospheric and instrumental interferences.

IR Data Summary

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2980-2850	Medium	C-H stretching (alkane)
~1740	Strong	C=O stretching (ester)
~1460, ~1380	Medium	C-H bending (alkane)
~1200	Strong	C-O stretching (ester)
~650	Medium-Strong	C-Br stretching

Interpretation and Rationale

- C-H stretching (~2980-2850 cm⁻¹): These absorptions are characteristic of the stretching vibrations of the sp³ hybridized C-H bonds in the methyl and methylene groups.
- C=O stretching (~1740 cm⁻¹): A strong, sharp absorption band in this region is a definitive indicator of the carbonyl group in an ester.[\[4\]](#)
- C-H bending (~1460, ~1380 cm⁻¹): These bands correspond to the bending vibrations of the C-H bonds.
- C-O stretching (~1200 cm⁻¹): Esters typically show a strong C-O stretching band in this region.
- C-Br stretching (~650 cm⁻¹): The absorption due to the C-Br stretching vibration is expected in the fingerprint region of the spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization.[\[8\]](#)

Experimental Protocol: Acquiring an Electron Ionization (EI) Mass Spectrum

A common method for analyzing small, volatile organic molecules is Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI):

- **Sample Introduction:** The sample is injected into a gas chromatograph, which separates the components of the sample. The separated **methyl 3-bromo-2-methylpropanoate** then enters the mass spectrometer.
- **Ionization:** In the ion source, the molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron and the formation of a molecular ion ($M^{+\bullet}$).^[9]
- **Fragmentation:** The excess energy from the ionization process often causes the molecular ion to fragment into smaller, characteristic ions.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their m/z ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z .

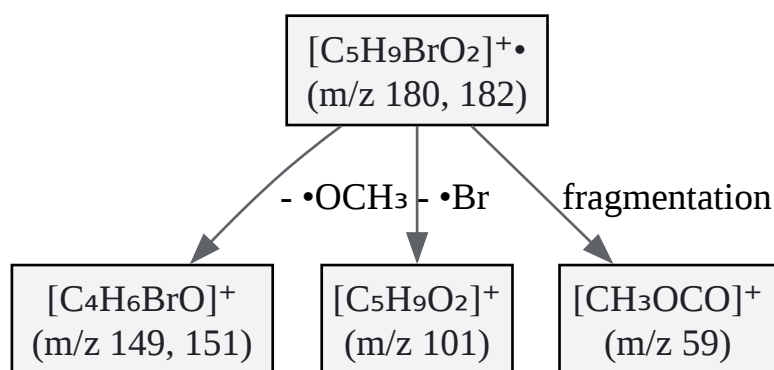
Mass Spectrometry Data Summary

The mass spectrum of **methyl 3-bromo-2-methylpropanoate** will exhibit a molecular ion peak and several fragment ions. Due to the presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in a nearly 1:1 ratio, any fragment containing a bromine atom will appear as a pair of peaks (M and $M+2$) of almost equal intensity.

Expected Key Fragments:

- $[M]^{+\bullet}$ and $[M+2]^{+\bullet}$ (m/z 180 and 182): The molecular ion peaks.
- $[M - \text{OCH}_3]^+$ (m/z 149 and 151): Loss of the methoxy radical.
- $[M - \text{Br}]^+$ (m/z 101): Loss of a bromine radical. This is often a prominent peak.
- $[\text{COOCH}_3]^+$ (m/z 59): The methoxycarbonyl fragment.

Fragmentation Pathway Visualization



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Caption: Simplified fragmentation pathway of **methyl 3-bromo-2-methylpropanoate**.

Conclusion

The spectroscopic data presented in this guide provides a comprehensive and self-validating system for the identification and characterization of **methyl 3-bromo-2-methylpropanoate**. The 1H and ^{13}C NMR spectra reveal the detailed carbon-hydrogen framework, the IR spectrum confirms the presence of the key ester and alkyl halide functional groups, and the mass spectrum provides the molecular weight and characteristic fragmentation patterns. By understanding the principles behind these techniques and the interpretation of the resulting data, researchers can confidently utilize this versatile molecule in their synthetic and developmental endeavors.

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